

pemetrexed disodium heptahydrate storage conditions stability

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Compound Focus: Pemetrexed disodium heptahydrate

CAS No.: 357166-29-1

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Stability & Storage Conditions

The shelf life of pemetrexed solutions is highly dependent on storage temperature and the control of oxidative degradation. The following table summarizes key stability data from recent studies.

Configuration/Parameter	Storage Condition	Supported Shelf Life	Key Findings & Limitations
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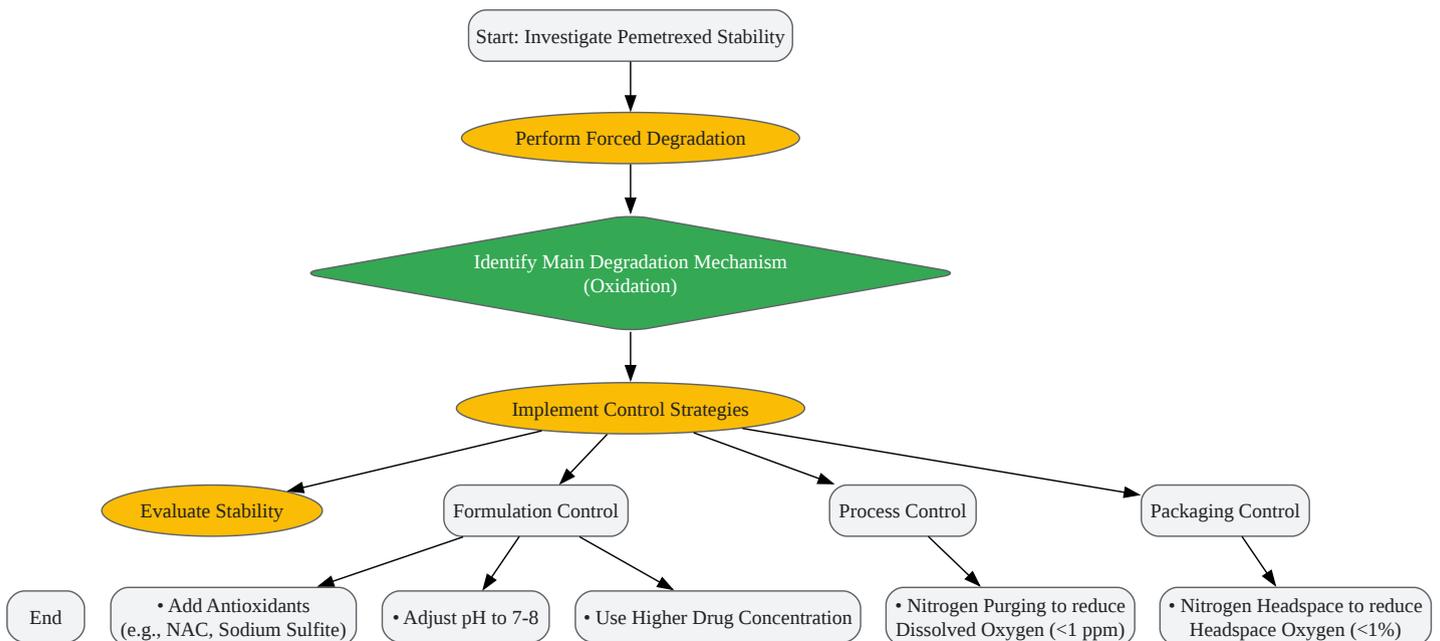
| **In 0.9% NaCl IV Bags** [1] [2] | 2-8°C (protected from light) | Up to **21 days** | • Pemetrexed concentration remains >97% of initial for 28 days. • **Increase in related substances** is the limiting factor, making 21 days more appropriate. | | **After 21/28-day Refrigeration** [1] [2] | Subsequent 24 hours at 25±2°C | Up to **24 hours** | The solution remains stable for a full day at room temperature following refrigerated storage. | | **Lyophilized Powder (Reconstituted)** [3] | Room Temperature | Up to **24 hours** | The manufacturer's recommended shelf life for the reconstituted commercial product (Alimta). |

Degradation Pathways & Mechanisms

Understanding how pemetrexed degrades is crucial for developing effective stabilization strategies.

- **Primary Degradation Pathway:** Oxidation is the main mechanism for the decomposition of pemetrexed in aqueous solutions. Forced degradation studies have confirmed that molecular oxygen is involved in the rate-limiting oxidation step [3] [4].
- **Identified Oxidative Degradants:** Six out of seven major degradation products identified in stress-testing studies result from oxidation. These include **α -hydroxy lactams, keto-pemetrexed, and oxidative dimers** [5] [3].
- **Other Pathways:** Under acidic conditions (pH below 6), pemetrexed undergoes decarboxylation. Under alkaline conditions, degradation proceeds by hydrolysis of the side-chain amide [3] [4].

The following diagram illustrates the experimental workflow for investigating pemetrexed stability, which you can adapt for your own studies.



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Formulation & Process Control Strategies

To significantly improve the stability of ready-to-use pemetrexed injectable solutions, a multi-pronged control strategy is recommended [3] [4].

Control Strategy	Parameter	Optimal Condition / Action	Rationale
Formulation Control	Antioxidants	Add N-acetylcysteine (NAC) at 1.63 mg/mL and Sodium Sulfite at 0.06 mg/mL.	NAC significantly prevents chemical degradation, while sodium sulfite is effective in preventing color change. They act as sacrificial reductants [3].
	pH	Maintain pH between 7 and 8 .	A pH below 6 causes significant degradation via decarboxylation [3] [4].
	Drug Concentration	Use a higher concentration (e.g., 50 mg/mL).	Stability increases with drug concentration [3].
Process & Packaging Control	Dissolved Oxygen (DO)	Reduce DO levels to below 1 ppm via nitrogen purging.	Directly removes the reactant (oxygen) involved in the rate-limiting oxidation step [3].
	Headspace Oxygen	Reduce headspace oxygen to below 1% via nitrogen headspace.	Minimizes oxidative degradation during storage [3].

Analytical Method for Stability Monitoring

A validated Reverse-Phase High-Performance Liquid Chromatography (RP-HPLC) method is essential for monitoring pemetrexed concentration and related substances. The protocol below is adapted from published

methodologies [1] [3] [2].

- **Objective:** To quantitatively analyze the contents of pemetrexed and its related substances (degradation products) in solution.
- **Equipment:** HPLC system with a diode array detector, RP C8 column (e.g., Zorbax RX-C8, 5 μ m, 4.6 \times 250 mm), auto-sampler, and column heater.
- **Mobile Phase:**
 - **Mobile Phase A:** 1.36 g/L potassium dihydrogen phosphate, pH adjusted to 2.5 with ortho-phosphoric acid.
 - **Mobile Phase B:** Acetonitrile.
- **Gradient Elution Program:**
 - A typical gradient might run from 100% A to a higher percentage of B over time. For specific gradient details, refer to the table in the supplementary information of the cited studies [3].
- **Key Parameters:**
 - **Flow Rate:** 1.0 mL/min
 - **Injection Volume:** 10 μ L
 - **Column Temperature:** 30°C
 - **Auto-sampler Temperature:** 4°C
 - **Detection Wavelength:** 277 nm
- **Validation:** The method should be validated for precision, accuracy, linearity, and specificity in accordance with ICH guidelines [2].

Frequently Asked Questions

What is the main degradation pathway for pemetrexed in an aqueous solution? Oxidation is the primary degradation pathway. In the presence of oxygen, pemetrexed forms oxidative degradants such as α -hydroxy lactams, keto-pemetrexed, and oxidative dimers [5] [3] [4].

Why is a 21-day shelf life recommended for refrigerated solutions when the drug concentration remains above 97%? While the main drug compound remains largely intact, the **increase in related substances (degradation products)** exceeds acceptable limits before the 28-day mark. Controlling impurity levels is critical for drug safety and efficacy, making 21 days the more appropriate and conservative shelf life [1] [2].

What are the most effective strategies to prevent oxidation of pemetrexed in solution? A combination of strategies is most effective:

- **Chemical:** Adding specific antioxidants like **N-acetylcysteine (NAC)** and **sodium sulfite** [3].

- **Physical:** Reducing **dissolved and headspace oxygen** to very low levels (<1 ppm and <1%, respectively) using nitrogen purging and headspace [3].
- **Formulation:** Maintaining the solution pH in the **neutral to slightly alkaline range (7-8)** [3] [4].

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To cite this document: Smolecule. [pemetrexed disodium heptahydrate storage conditions stability]. Smolecule, [2026]. [Online PDF]. Available at:
[<https://www.smolecule.com/products/b548871#pemetrexed-disodium-heptahydrate-storage-conditions-stability>]

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